

Step-by-step protocol for 3-(Aminomethyl)-2-methyloxolan-3-ol synthesis

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Compound of Interest

Compound Name: 3-(Aminomethyl)-2-methyloxolan-3-ol

Cat. No.: B1528310

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Safety Information on Related Compounds

It is important to handle all chemicals with appropriate safety precautions. While a specific safety data sheet for **3-(Aminomethyl)-2-methyloxolan-3-ol** is not available, data for related compounds can provide some insight into potential hazards:

- 3-(Aminomethyl)tetrahydrofuran: Classified as a flammable liquid and vapor that causes skin and serious eye irritation.[5]
- 2-Methyloxolan-3-ol: May cause skin irritation, serious eye irritation, and respiratory irritation. [6]
- Methyltetrahydrofuran: A related solvent that is highly flammable and can form explosive peroxides.[7]

Given these properties, any synthesis involving similar structures should be conducted in a well-ventilated fume hood, with appropriate personal protective equipment (gloves, safety glasses, lab coat), and away from ignition sources.

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